

Diagnosing and resolving MCC-134 connection issues with Raspberry Pi

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Compound of Interest

Compound Name: MCC-134

Cat. No.: B10825966

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MCC-134 & Raspberry Pi Connection Troubleshooting Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to diagnose and resolve connection issues with the **MCC-134** Thermocouple HAT for Raspberry Pi.

Quick Troubleshooting Guide

For immediate assistance, refer to the following table summarizing common issues, potential causes, and initial troubleshooting steps.

Issue ID	Symptom	Potential Causes	Quick Troubleshooting Steps
001	"Board not responding" error during script execution.	- I2C and SPI interfaces not enabled on Raspberry Pi. - Software library installation issue. - Conflict with other GPIO-connected devices. - Incorrect board address settings (for multiple HATs). - Insufficient power supply.	1. Ensure I2C and SPI are enabled using <code>raspi-config</code>. 2. Re-run the <code>daqhats</code> library installation script. 3. Disconnect any other HATs or peripherals connected to the GPIO pins. 4. For a single HAT, ensure no address jumpers are set. For multiple HATs, verify unique address configurations. 5. Use a high-quality, official Raspberry Pi power supply.
002	MCC-134 is not detected by the <code>daqhats_list_boards</code> command.	- Physical connection issue. - HAT not properly seated on the GPIO header. - Damaged GPIO header on Raspberry Pi or MCC-134.	1. Power down the Raspberry Pi and reseal the MCC-134 HAT firmly on the GPIO header. 2. Inspect the GPIO pins on both the Raspberry Pi and the MCC-134 for any visible damage.
003	"Common mode error" or error code -7777. ^[1]	- Ground loop between multiple grounded thermocouples. - Voltage difference between	1. If possible, use electrically insulated thermocouples.^[2]^[3] 2. Ensure that if multiple thermocouples are attached to conductive

		thermocouples attached to conductive surfaces exceeds $\pm 0.8V$. [2] [3]	surfaces, the voltage differential between them is within the specified range. [2] [3] 3. Test the MCC-134 by shorting the input terminals with a wire to see if the error persists.
004	Inaccurate or fluctuating temperature readings.	- High CPU load on Raspberry Pi causing temperature fluctuations.- Environmental temperature variations affecting the cold junction compensation (CJC) sensors. [2] [4] [5] - The device has not had the recommended 15-minute warm-up time. [2] [3]	1. Reduce the processing load on the Raspberry Pi. [2] [4] [5] 2. Place the setup in a stable temperature environment, away from heat sources. [2] [4] [5] 3. Provide a steady airflow over the MCC-134. [2] [4] [5] 4. When using multiple HATs, place the MCC-134 furthest from the Raspberry Pi. [2] [4] [5] 5. Allow the device to warm up for at least 15 minutes for accurate readings. [2] [3]

Experimental Protocols

Protocol 1: Verifying MCC-134 Initial Setup and Communication

This protocol outlines the steps to ensure the **MCC-134** is correctly installed and communicating with the Raspberry Pi.

Methodology:

- Hardware Setup:
 - Power off the Raspberry Pi.
 - Carefully align the **MCC-134** with the Raspberry Pi's 40-pin GPIO header and press down firmly to seat it securely.
 - For a single HAT configuration, ensure no address jumpers are installed.
 - Connect your thermocouples to the screw terminals.
 - Power on the Raspberry Pi.
- Software Installation and Configuration:
 - Open a terminal window on your Raspberry Pi.
 - Update your system: `sudo apt-get update && sudo apt-get upgrade -y`
 - Install the MCC DAQ HAT library:
 - Install the Python library: `sudo pip3 install daqhats`
- Enable I2C and SPI Interfaces:
 - From the terminal, run `sudo raspi-config`.
 - Navigate to Interface Options.
 - Enable both I2C and SPI.
 - Reboot the Raspberry Pi when prompted.
- Verify Board Detection:
 - Open a terminal and run the command: `daqhats_list_boards`

- This command should return information about the connected **MCC-134**, including its address and identifier.
- Run a Test Script:
 - Navigate to the examples directory: `cd ~/daqhats/examples/python/mcc134`
 - Run the single read example: `python3 simple_read.py`
 - The script should print the temperature readings from the connected thermocouples.

Frequently Asked Questions (FAQs)

Q1: I've run the `daqhats_list_boards` command, and my **MCC-134** is listed, but I still get a "Board not responding" error when I run my Python script. What should I do?

A1: This issue can occur even if the HAT is detected. Here are some steps to resolve it:

- Update EEPROM: After any changes to the HAT stack, it's crucial to update the saved EEPROM images. You can do this with the command: `sudo daqhats_read_eeproms`.
- Check for GPIO Conflicts: Some Raspberry Pi accessories, especially LCD touchscreens that connect via the GPIO header, can interfere with the SPI communication required by the **MCC-134**. Disconnect any such devices and their associated software drivers.
- User Permissions: In some environments, running your script with `sudo` can cause issues with lockfiles. Try running your Python script without `sudo`. If you are running a service (like Telegraf), ensure the user running the service has the appropriate permissions.

Q2: Can I use multiple **MCC-134** HATs on a single Raspberry Pi?

A2: Yes, you can stack up to eight MCC DAQ HATs, including the **MCC-134**, on a single Raspberry Pi.^[2] To do so, you must assign a unique address to each HAT using the onboard address jumpers. Refer to the **MCC-134** hardware documentation for the correct jumper settings for each address. After configuring the addresses, run `sudo daqhats_read_eeproms` to make the system aware of the new configuration.

Q3: My temperature readings are noisy and seem inaccurate. How can I improve the measurement quality?

A3: Several factors can influence the accuracy of thermocouple measurements:

- **Stable Environment:** Operate the Raspberry Pi and **MCC-134** in an environment with a stable temperature. Avoid placing them near heat sources or in direct airflow that is not constant.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- **Reduce Raspberry Pi CPU Load:** High CPU usage can increase the temperature of the Raspberry Pi, which can affect the **MCC-134**'s cold junction compensation.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- **Proper Grounding:** When measuring thermocouples attached to grounded conductive surfaces, be mindful of potential ground loops, which can introduce noise.
- **Warm-up Time:** For the most accurate readings, allow the **MCC-134** to warm up for at least 15 minutes.[\[2\]](#)[\[3\]](#)
- **HAT Stacking Order:** If you are using a stack of different MCC HATs, place the **MCC-134** furthest from the Raspberry Pi to minimize thermal influence.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Q4: What does the "common mode error" (error -7777) mean, and how can I fix it?

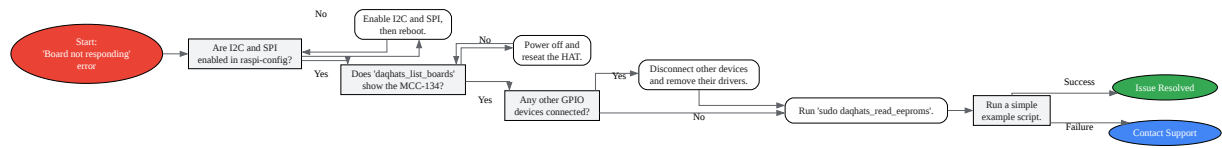
A4: A common-mode error indicates that the voltage level of the thermocouple inputs, relative to the Raspberry Pi's ground, is outside the acceptable range. This often happens when:

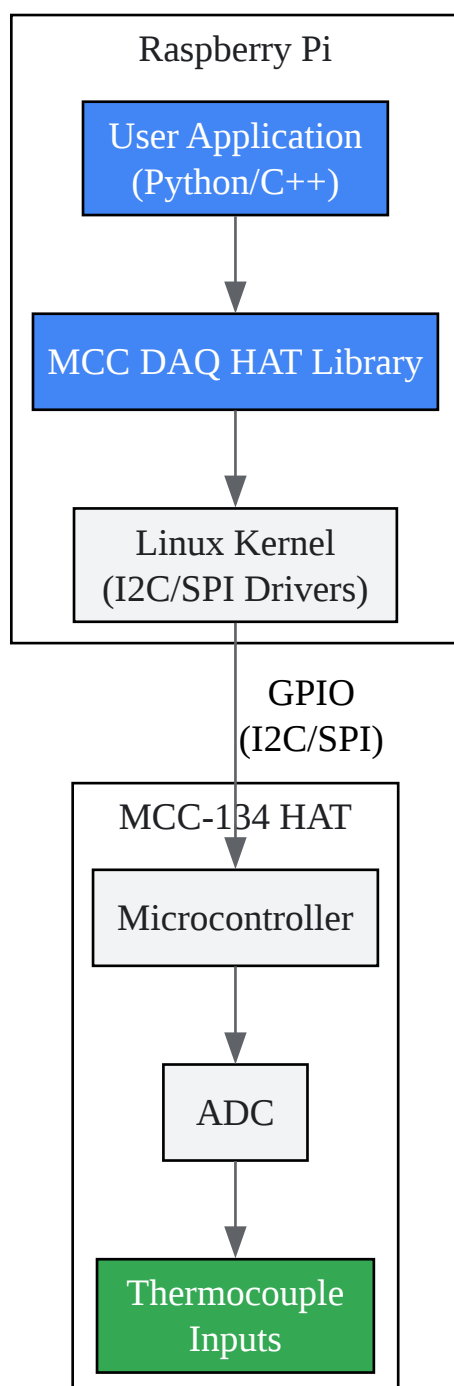
- Multiple thermocouples are connected to surfaces with different ground potentials.
- A thermocouple is in contact with a conductive surface that has a voltage potential relative to the Raspberry Pi's ground.

To resolve this, it is recommended to use electrically insulated thermocouples.[\[2\]](#)[\[3\]](#) If that is not possible, ensure that all points of measurement are at a similar ground potential.

Visual Diagrams

Troubleshooting Workflow for "Board Not Responding" Error





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